

In-Depth Technical Guide on the Thermal Stability of Penconazole

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Compound of Interest

Compound Name: *Penconazol Hydroxide*

Cat. No.: *B15292639*

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An Examination of the Physicochemical Properties and Degradation Pathways of the Triazole Fungicide

Foreword

This technical guide provides a comprehensive overview of the thermal stability of the fungicide Penconazole. It is intended for researchers, scientists, and professionals in drug development and agrochemical industries. This document synthesizes available data on the physical and chemical properties of Penconazole, its behavior under thermal stress, and the methodologies used to assess its stability.

It is critical to clarify that the term "**Penconazol Hydroxide**" does not correspond to a recognized chemical compound in scientific literature. The synthesis of Penconazole may involve the use of sodium hydroxide as a reagent, but the final active molecule, 1-[2-(2,4-dichlorophenyl)pentyl]-1H-1,2,4-triazole, does not contain a hydroxide moiety. Therefore, this guide will focus exclusively on the thermal stability of Penconazole.

Physicochemical Properties of Penconazole

A solid understanding of the fundamental physicochemical properties of Penconazole is essential for interpreting its thermal stability. These properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₁₃ H ₁₅ Cl ₂ N ₃	[1][2]
Molecular Weight	284.18 g/mol	[1][2]
Appearance	White crystalline powder	[3]
Melting Point	60.3 °C	[3]
Boiling Point	415.3 °C at 760 mmHg	[4][5]
Decomposition Temperature	> 360 °C	[6]
Vapor Pressure	0.17 mPa at 20 °C	[3]
Water Solubility	73 mg/L at 25 °C	[2][3]
Octanol-Water Partition Coefficient (log P)	3.72	[5]

Thermal Stability and Degradation

Penconazole is a chemically stable compound under normal storage conditions. Studies have shown it to be stable to hydrolysis at a wide range of pH values (pH 4, 5, 7, and 9) for one week at 50°C and for 30 days at 25°C. Furthermore, it is reported to be stable up to 350-360°C[6].

High-temperature hydrolysis studies simulating food processing conditions (pasteurization, baking, brewing, boiling, and sterilization) at temperatures of 90°C, 100°C, and 120°C for various durations have shown Penconazole to be stable.

Thermal Decomposition Analysis

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are standard techniques to evaluate the thermal stability of chemical compounds. A study on the heat capacity and enthalpy of fusion of Penconazole utilized DSC, indicating its applicability for this substance.

While specific TGA data for Penconazole is not readily available in the public domain, the decomposition temperature of >360°C suggests significant thermal stability.

Degradation Pathways

The degradation of Penconazole has been primarily studied in biological and environmental systems. The main degradation pathway involves the oxidation of the alkyl chain, leading to the formation of metabolites such as CGA179944. Subsequent cleavage of the bridge in this metabolite can yield 1,2,4-triazole.

While specific studies on the high-temperature thermal decomposition products of pure Penconazole are limited, research on other triazole fungicides like triadimenol and tebuconazole provides insights into potential degradation products. Thermal degradation of these related compounds under oxidative pyrolysis can lead to the formation of chlorinated aromatic compounds such as 4-chlorophenol, 1-chloro-4-ethenylbenzene, and 4-chlorobenzaldehyde. It is plausible that the high-temperature decomposition of Penconazole would yield similar chlorinated aromatic fragments, along with nitrogen-containing compounds derived from the triazole ring.

Experimental Protocols

The following are detailed methodologies for key experiments to assess the thermal stability of Penconazole, based on established guidelines such as those from the Organisation for Economic Co-operation and Development (OECD).

Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and enthalpy of fusion, and to observe any exothermic or endothermic events indicative of decomposition.

Apparatus: A calibrated Differential Scanning Calorimeter.

Procedure:

- Accurately weigh 5-10 mg of Penconazole into an aluminum DSC pan.
- Seal the pan hermetically. An empty, hermetically sealed pan is used as a reference.
- Place the sample and reference pans into the DSC cell.

- Heat the sample from ambient temperature to a temperature above its expected decomposition point (e.g., 400°C) at a constant heating rate (e.g., 10°C/min) under a continuous nitrogen purge (50 mL/min).
- Record the heat flow as a function of temperature.
- The melting point is determined as the onset temperature of the melting endotherm. The enthalpy of fusion is calculated from the area of the melting peak.
- Any significant exothermic peaks at higher temperatures would indicate thermal decomposition.

Thermogravimetric Analysis (TGA)

Objective: To determine the temperature at which Penconazole begins to decompose and to quantify the mass loss as a function of temperature.

Apparatus: A calibrated Thermogravimetric Analyzer.

Procedure:

- Accurately weigh 5-10 mg of Penconazole into a ceramic or platinum TGA pan.
- Place the pan in the TGA furnace.
- Heat the sample from ambient temperature to a high temperature (e.g., 600°C) at a constant heating rate (e.g., 10°C/min).
- The analysis can be performed under an inert atmosphere (e.g., nitrogen at 50 mL/min) to study thermal decomposition or under an oxidative atmosphere (e.g., air at 50 mL/min) to study thermo-oxidative decomposition.
- Record the sample mass as a function of temperature.
- The onset temperature of decomposition is determined from the temperature at which a significant mass loss begins.

Accelerated Storage Stability Test (Based on OECD Guideline 113)

Objective: To simulate long-term storage stability under elevated temperature conditions.

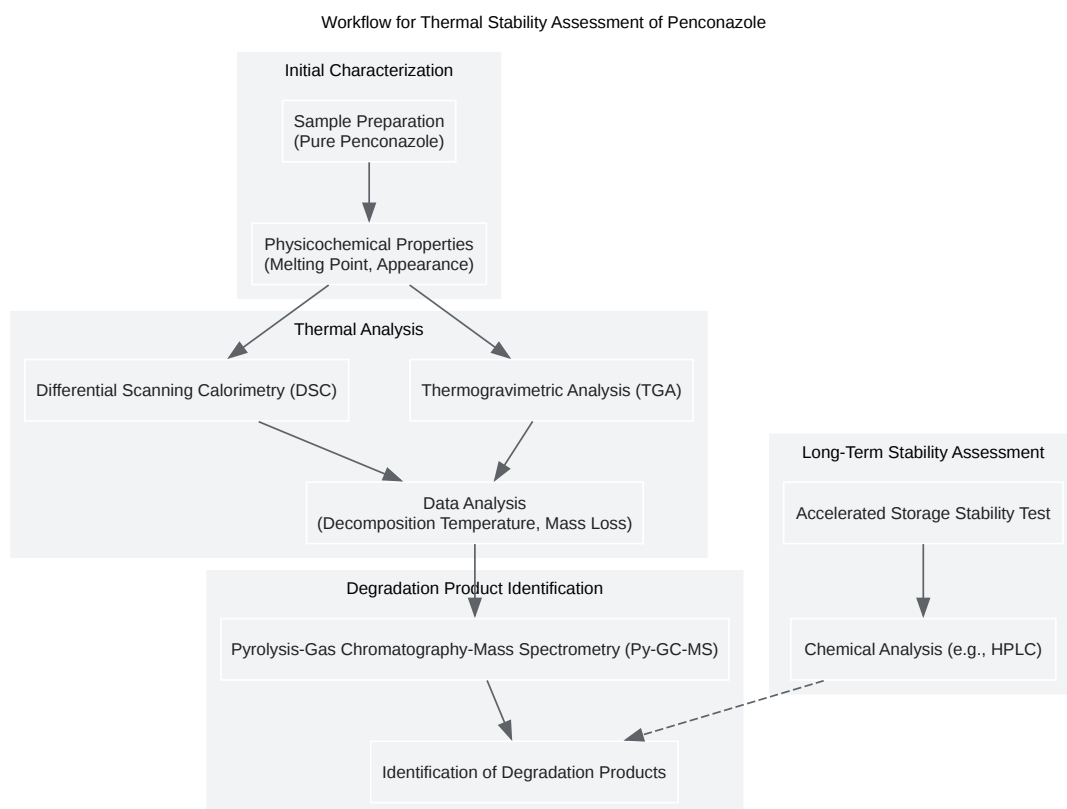
Apparatus: A temperature-controlled oven.

Procedure:

- Place a known quantity of Penconazole in a suitable, sealed container.
- Store the container in an oven at a constant temperature of $54 \pm 2^{\circ}\text{C}$ for 14 days.
- After the storage period, allow the sample to cool to room temperature.
- Analyze the sample for purity and the presence of any degradation products using a validated analytical method (e.g., High-Performance Liquid Chromatography - HPLC).
- Compare the results with a control sample stored at ambient temperature. A decrease in the concentration of the active ingredient by more than 5% indicates potential instability.

Visualizations

Logical Workflow for Thermal Stability Assessment

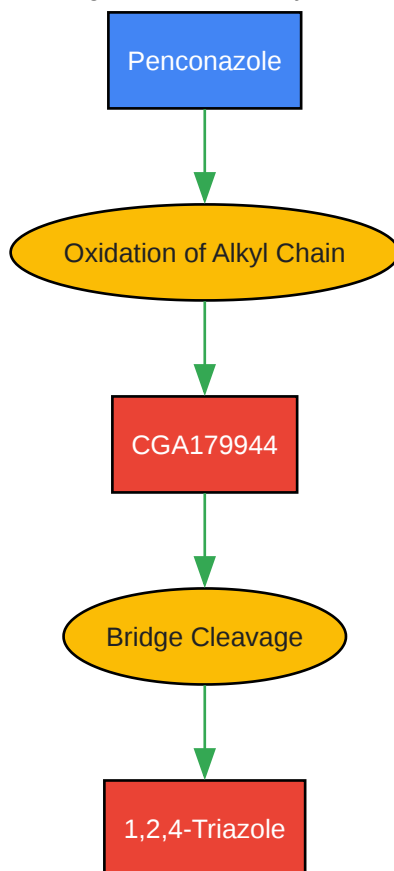


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Caption: Workflow for Thermal Stability Assessment.

Conceptual Degradation Pathway of Penconazole

Conceptual Degradation Pathway of Penconazole



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Caption: Conceptual Degradation Pathway of Penconazole.

Conclusion

Penconazole is a thermally stable triazole fungicide, with a high decomposition temperature and stability under various processing conditions. Its degradation in environmental and biological systems is primarily initiated by the oxidation of its alkyl side chain. While specific high-temperature pyrolysis products have not been extensively documented, it is anticipated that they would consist of chlorinated aromatic compounds and triazole-derived fragments. The experimental protocols outlined in this guide provide a robust framework for the comprehensive assessment of the thermal stability of Penconazole and related compounds, which is crucial for

ensuring its safe and effective application in agriculture and for predicting its environmental fate.

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